

Measuring Carbonic Anhydrase V Activity in Isolated Mitochondria: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbonic anhydrase inhibitor 5

Cat. No.: B15577908

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

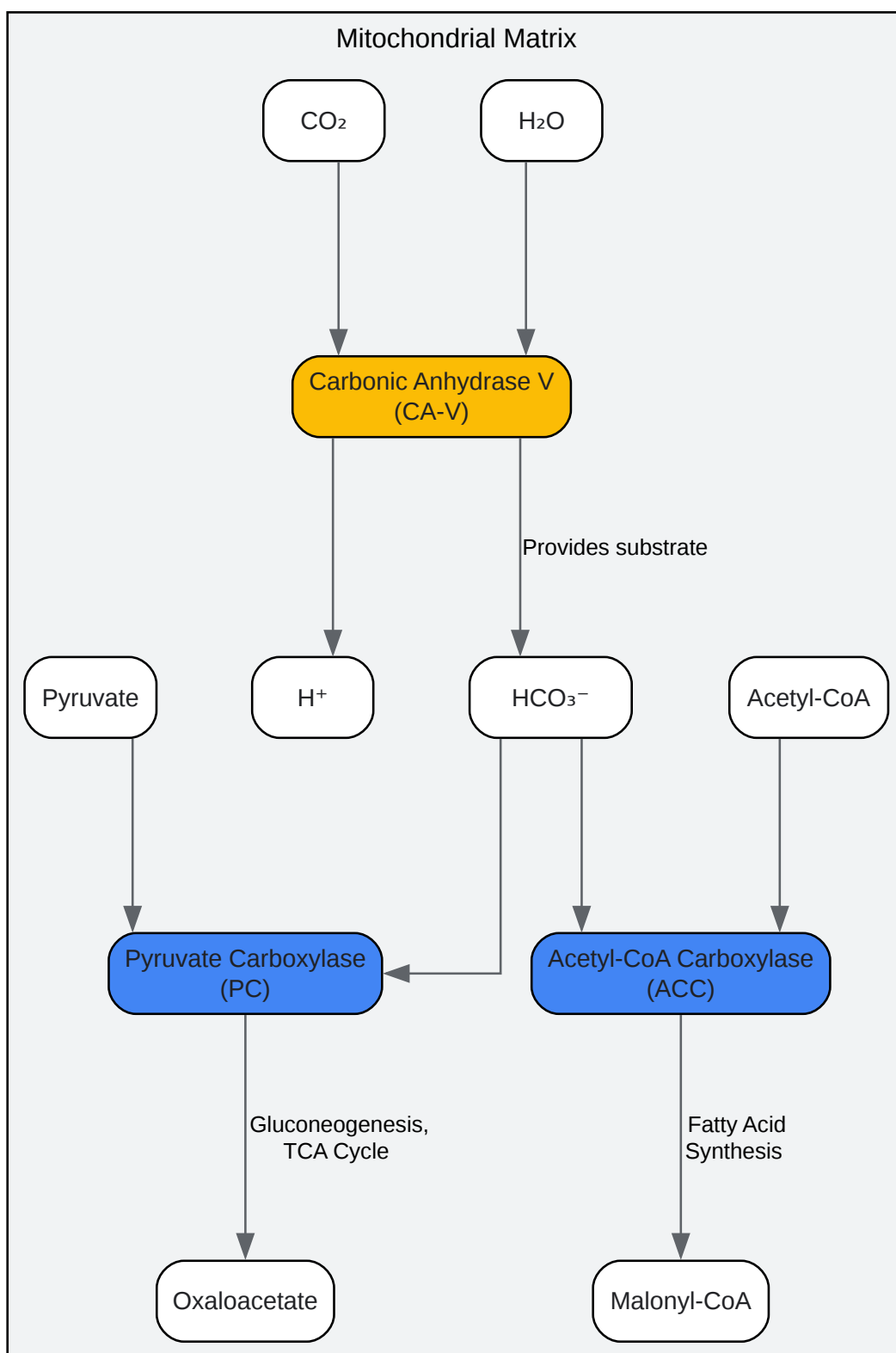
Introduction

Carbonic Anhydrase V (CA-V) is a mitochondrial metalloenzyme that plays a critical role in cellular metabolism.^[1] It catalyzes the reversible hydration of carbon dioxide (CO₂) to bicarbonate (HCO₃⁻) and a proton (H⁺). This activity is crucial for providing bicarbonate as a substrate for essential mitochondrial enzymes, including pyruvate carboxylase (PC) and propionyl-CoA carboxylase (PCC), which are key players in gluconeogenesis, lipogenesis, and amino acid catabolism.^{[2][3]} Dysregulation of CA-V activity has been implicated in various metabolic disorders, making it an attractive target for drug development.^{[4][5]}

These application notes provide detailed protocols for the isolation of mitochondria and the subsequent measurement of CA-V activity using two distinct methods: a pH-based spectrophotometric assay and a mass spectrometry-based assay. Additionally, we present information on specific inhibitors of CA-V and its key kinetic parameters.

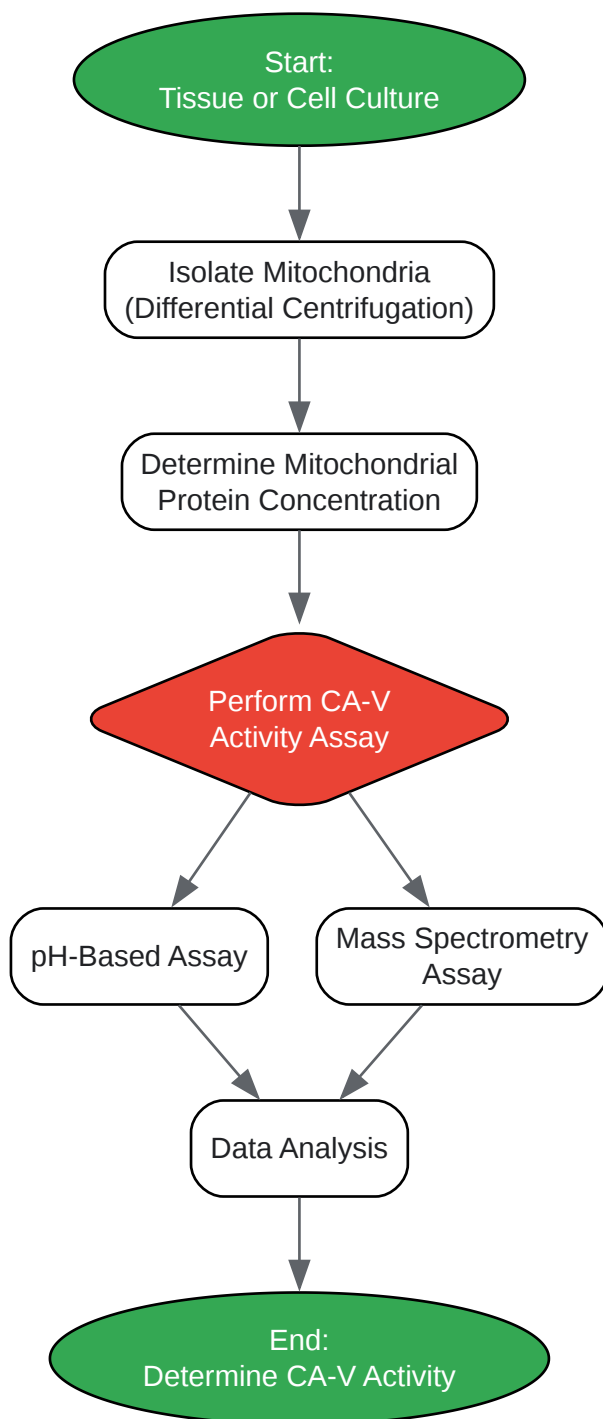
Signaling Pathway and Experimental Workflow

To understand the context of CA-V activity, it is essential to visualize its role in mitochondrial metabolism and the general workflow for its measurement.



[Click to download full resolution via product page](#)

Caption: Role of CA-V in mitochondrial metabolism.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. flore.unifi.it [flore.unifi.it]
- 2. Structure and function of biotin-dependent carboxylases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The enzymes of biotin dependent CO₂ metabolism: What structures reveal about their reaction mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A subcellularly targeted photocaged inhibitor for mitochondrial carbonic anhydrase V - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Inhibitors of Mitochondrial Human Carbonic Anhydrases VA and VB as a Therapeutic Strategy against Paclitaxel-Induced Neuropathic Pain in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Measuring Carbonic Anhydrase V Activity in Isolated Mitochondria: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577908#measuring-ca-v-activity-in-isolated-mitochondria]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

